

ESO QC1 Data Correction Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Qc1

Cat. No.: B10769292

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and correct common errors in ESO Quality Control 1 (**QC1**) data.

Frequently Asked Questions (FAQs)

Q1: What is the difference between ESO QC0 and **QC1** data?

A: QC0 and **QC1** are two distinct levels of quality control for data from ESO telescopes. QC0 is a real-time assessment of science observations performed at the telescope to ensure compliance with user-defined constraints and to evaluate the quality of the scientific signal.^[1] In contrast, **QC1** focuses on monitoring the instrument's performance and health over time through the processing of calibration data.^{[1][2]} **QC1** parameters are numerical values derived from pipeline-processed calibration frames, which are then trended and compared against predefined thresholds to detect anomalies.^{[2][3]}

Q2: Where can I find the **QC1** parameters for my data?

A: **QC1** parameters are stored in the FITS headers of the pipeline-processed master calibration files.^[3] They are also extracted and archived in the **QC1** database, which can be accessed for detailed studies and trend analysis.^{[2][4]} The ESO Health Check monitor provides a graphical interface to visualize the trending of the most critical **QC1** parameters.^{[5][6]}

Q3: What is the ESO Health Check monitor and how do I interpret it?

A: The Health Check monitor is a web-based tool that displays trending plots of key **QC1** parameters for each VLT instrument.[5][6] It provides a quick visual assessment of an instrument's health and the quality of calibration data.[5] The monitor uses a color-coded scoring system: green indicates that the parameters are within the expected thresholds, while red signals a potential problem.[5] By following the red scores, you can navigate to detailed plots showing the QC data points that are causing the alert.[7]

Q4: What are ESO pipelines and how do they relate to **QC1** data?

A: ESO pipelines are a set of software recipes designed to process raw data from VLT instruments into scientifically useful formats.[1][8] These pipelines are used to create the master calibration files from which **QC1** parameters are derived.[3] They perform essential data reduction tasks such as bias subtraction, flat-fielding, wavelength calibration, and removal of instrumental signatures.[8] Researchers can also use these pipelines to process their own science data.[1]

Troubleshooting Guides

This section provides detailed troubleshooting guides for specific issues you may encounter in your ESO **QC1** data.

Issue 1: Presence of Fringing in FORS1/FORS2 Imaging Data

Symptoms: You observe a wave-like or circular pattern of alternating brighter and fainter regions in your images, particularly in the redder filters (e.g., z_GUNN). This pattern is not present in screen or twilight flats but appears in night-time science images.

Cause: Fringing is caused by multiple internal reflections within the CCD, especially with strong monochromatic sky emission lines in the red part of the spectrum.

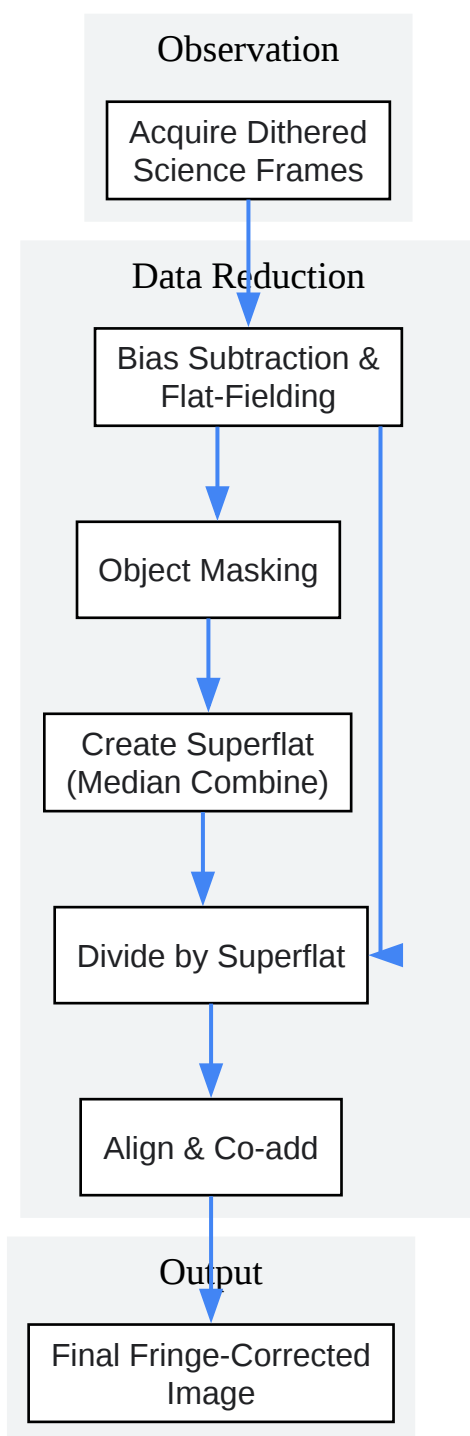
Solution: The standard procedure to correct for fringing is to use a dithering observation technique and create a "superflat" or "nightflat" from your science frames.

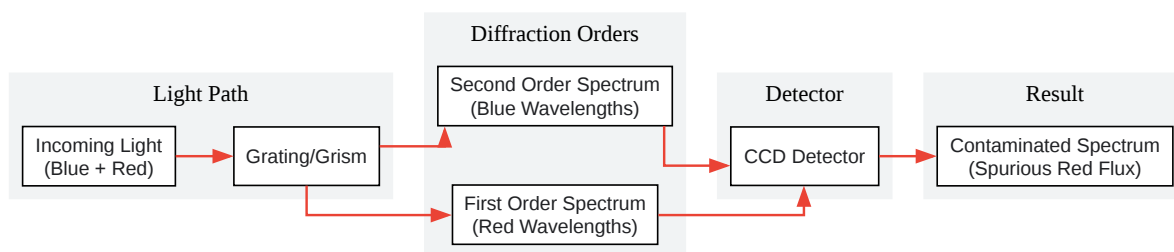
Experimental Protocol: Fringing Correction using Dithering

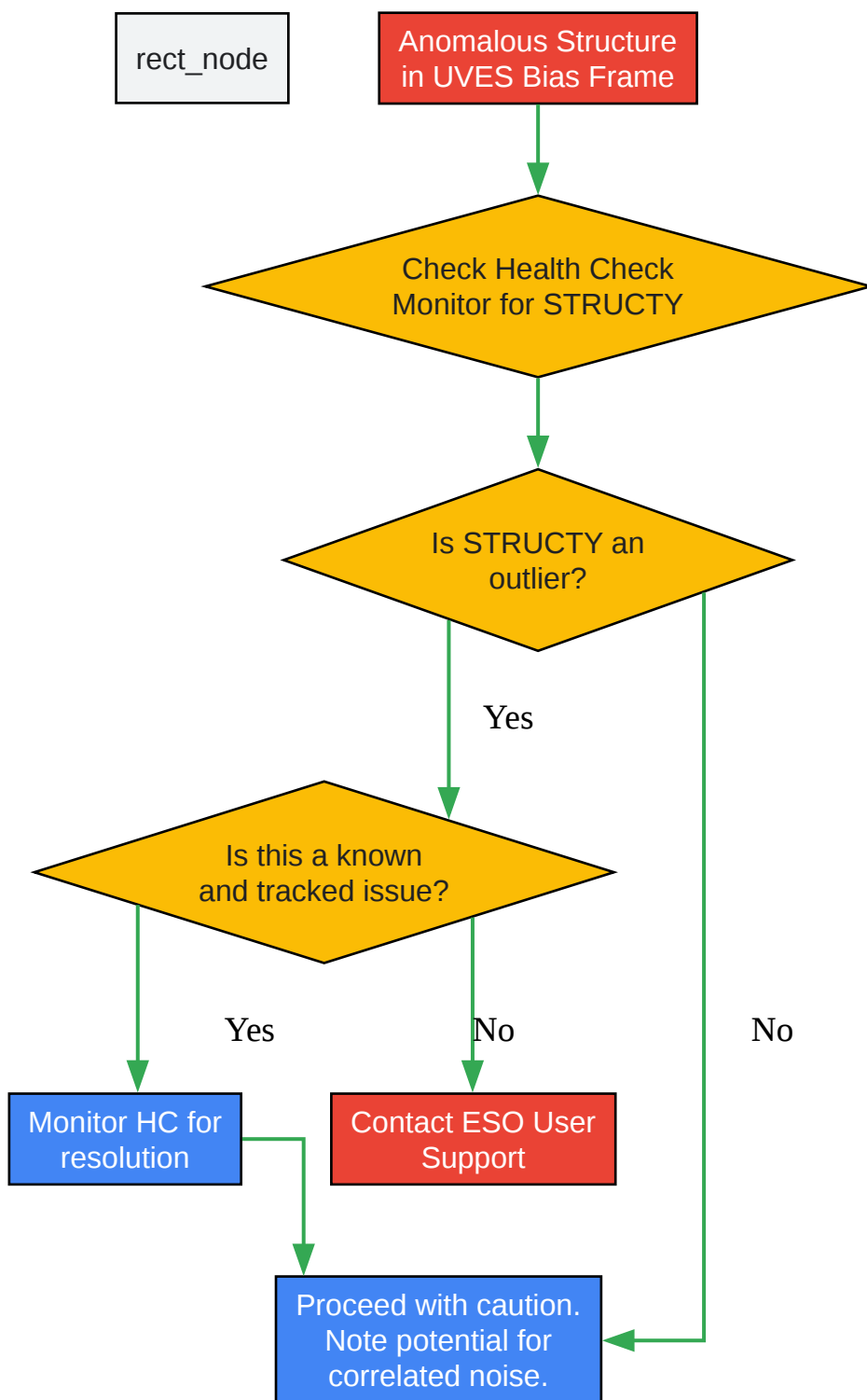
- **Observation:**

- Acquire a series of at least five science exposures of your target field.
- Between each exposure, apply a small telescope offset (dithering). The offset should be large enough to ensure that a given pixel on the detector does not see the same part of the sky in every frame, but small enough that your object of interest remains within the field of view in all exposures.
- Data Reduction:
 - Bias Subtraction and Flat-Fielding: Perform standard bias subtraction and flat-fielding on each of your dithered science frames.
 - Object Masking: Create a mask for each frame to exclude any astronomical sources (stars, galaxies, etc.).
 - Superflat Creation: Combine the masked, dithered frames using a median or a clipped-mean algorithm. This will remove the astronomical objects and leave only the fringe pattern. The resulting image is your "superflat".
 - Fringe Correction: Divide each of your original, flat-fielded science frames by the "superflat". This will remove the fringe pattern from your individual exposures.
 - Final Image Co-addition: Align and co-add the fringe-corrected science frames to create your final, deep image.

Logical Workflow for Fringing Correction







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- To cite this document: BenchChem. [ESO QC1 Data Correction Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10769292#correcting-for-errors-in-eso-qc1-data\]](https://www.benchchem.com/product/b10769292#correcting-for-errors-in-eso-qc1-data)

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Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com